

# Bryostatin 2: A Technical Overview for Researchers

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## Compound of Interest

Compound Name: *Bryostatin 2*

Cat. No.: *B1667956*

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For researchers, scientists, and professionals in drug development, this document provides a comprehensive guide to the chemical properties, biological activity, and experimental considerations of **Bryostatin 2**. This potent marine-derived macrolide has garnered significant scientific interest for its potential therapeutic applications.

## Core Chemical and Physical Properties

**Bryostatin 2**, a complex macrocyclic lactone, possesses distinct chemical and physical characteristics crucial for its handling and application in research settings.

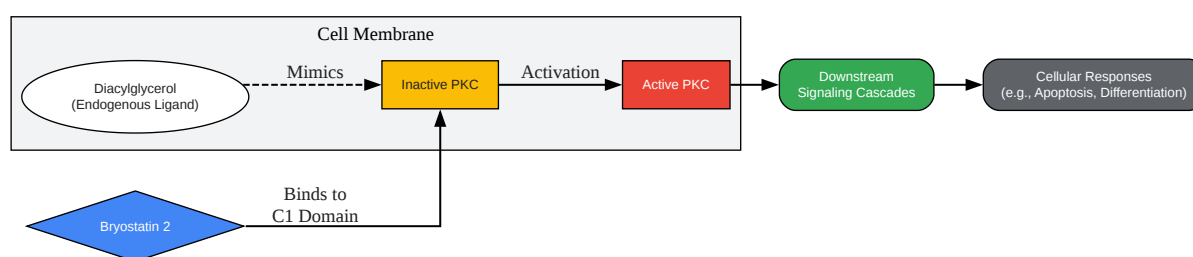
Property	Value	Source
CAS Number	87745-28-6	[1][2][3]
Molecular Weight	863.0 g/mol	[1]
Molecular Formula	C <sub>45</sub> H <sub>66</sub> O <sub>16</sub>	
Purity	≥95% (HPLC) or ≥98%	
Appearance	White crystalline solid or colorless to light yellow film	
Solubility	Soluble in ethanol and methanol	
Storage Conditions	Store at -20°C	

## Biological Activity and Mechanism of Action

**Bryostatin 2** is a potent activator of protein kinase C (PKC), a family of enzymes that play a critical role in various cellular signaling pathways. Its interaction with PKC gives it a range of biological activities, including antineoplastic properties.

## Signaling Pathway Modulation

The primary mechanism of action for **Bryostatin 2** involves its binding to the C1 domain of PKC, mimicking the endogenous ligand diacylglycerol (DAG). This activation triggers a cascade of downstream signaling events that can influence cell proliferation, differentiation, and apoptosis.



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***Bryostatin 2*** activation of the Protein Kinase C (PKC) signaling pathway.

## Experimental Protocols

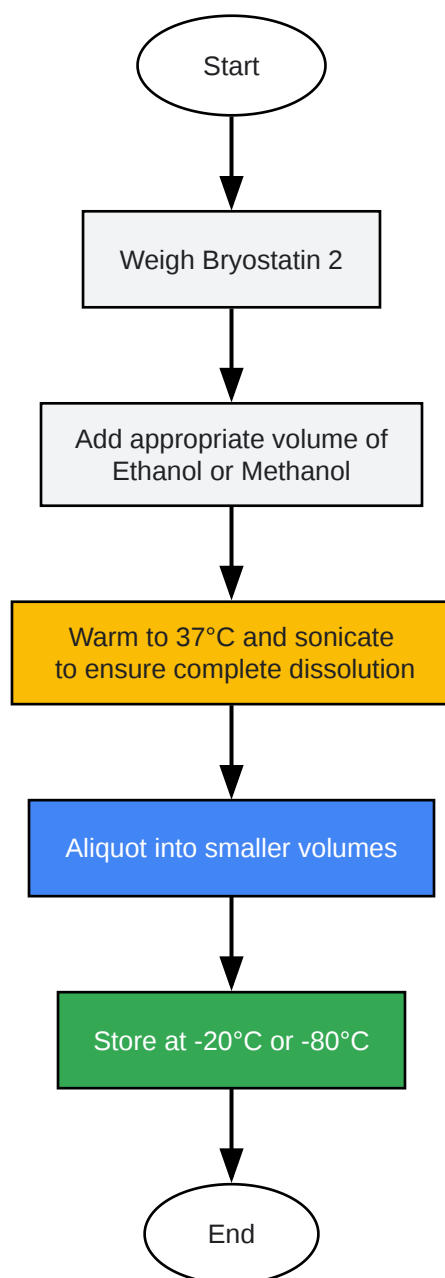
Accurate and reproducible experimental results with **Bryostatin 2** rely on meticulous preparation and handling.

## Stock Solution Preparation

Given its solubility, stock solutions of **Bryostatin 2** are typically prepared in ethanol or methanol.

Example Protocol for a 1 mM Stock Solution:

- Weighing: Accurately weigh a precise amount of **Bryostatin 2** (e.g., 1 mg).
- Solvent Addition: Based on the molecular weight of 863.0 g/mol , calculate the required volume of solvent. For 1 mg of **Bryostatin 2** to make a 1 mM solution, approximately 1.159 mL of solvent is needed.
- Dissolution: Add the solvent to the vial containing the **Bryostatin 2**. To aid dissolution, the tube can be warmed to 37°C and sonicated in an ultrasonic bath.
- Storage: Once fully dissolved, aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles and store at -20°C for short-term use (up to one month) or -80°C for long-term storage (up to six months).



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*Workflow for the preparation of a **Bryostatin 2** stock solution.*

## Research Applications and Antineoplastic Activity

**Bryostatin 2** has demonstrated antineoplastic activity against various cancer cell lines. For instance, it has been shown to inhibit DNA synthesis in SH-SY5Y human neuroblastoma cells at a concentration of 100 nM and exhibits activity against the murine P388 lymphocytic leukemia cell line. It also attenuates cell proliferation and attachment in U937 cells.

Furthermore, **Bryostatin 2** acts as an antagonist to the tumor-promoting phorbol ester 12-O-tetradecanoylphorbol-13-acetate (TPA). These properties underscore its potential as a valuable tool in cancer research and drug discovery.

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## References

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